

Safe handling and storage procedures for Hydroxyacetone

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Compound of Interest

Compound Name: Hydroxyacetone

Cat. No.: B041140

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Hydroxyacetone Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the safe handling, storage, and troubleshooting of **Hydroxyacetone**-related experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Hydroxyacetone** and what are its common applications in research?

A1: **Hydroxyacetone**, also known as acetol, is the simplest alpha-hydroxy ketone. It is a colorless to yellow, hygroscopic liquid that is miscible with water, alcohols, and ethers.[1] In a laboratory setting, it serves as a versatile chemical reagent in various organic syntheses. Key applications include its use in the Mannich reaction, direct asymmetric aldol reactions, and as a precursor in the synthesis of polyols, acrolein, dyes, and skin tanning agents.[1] It is also utilized in the synthesis of imidazole derivatives with potential antihypertensive properties.[1]

Q2: What are the primary hazards associated with **Hydroxyacetone**?

A2: **Hydroxyacetone** is classified as a flammable liquid and vapor.[2][3] It is considered a hazardous substance and can cause respiratory irritation, drowsiness, and dizziness in case of inhalation.[4] While not classified as harmful by ingestion, direct contact may cause transient eye discomfort.[4] It is also suspected of causing genetic defects.[3]

Q3: What immediate first aid measures should be taken in case of exposure?

A3: In case of accidental exposure, the following first aid measures are recommended:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and consult a physician.[5]
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water and soap.[3][5] Seek medical attention if irritation occurs.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[2][5] If irritation persists, seek medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician.[5]

Safe Handling and Storage Procedures

Proper handling and storage of **Hydroxyacetone** are crucial to ensure laboratory safety and maintain the integrity of the chemical.

Personal Protective Equipment (PPE)

When handling **Hydroxyacetone**, the following PPE is mandatory:

- Eye/Face Protection: Chemical safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves (e.g., PVC). The required protection class depends on the duration of contact.[4]
- Body Protection: A lab coat or overalls, and a PVC apron when there is a risk of splashing.[4]
- Respiratory Protection: A NIOSH-approved respirator with a Type A filter should be used if ventilation is inadequate or for handling large quantities.[4]

Handling Guidelines

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid all personal contact, including inhalation of vapors.[4]

- Keep away from heat, sparks, open flames, and other ignition sources.[3][6]
- Use non-sparking tools and explosion-proof equipment.[2][6]
- Ground and bond containers and receiving equipment to prevent static discharge.[3][6]
- Avoid contamination with incompatible materials, especially oxidizing agents.[4]
- Containers, even empty ones, may contain explosive vapors and should be handled with care.[4]

Storage Recommendations

- Store in a cool, dry, and well-ventilated place, away from direct sunlight.[5] A recommended storage temperature is 2-8°C.[1][5]
- Keep containers tightly closed to prevent moisture absorption, as **Hydroxyacetone** is hygroscopic.[2][3][5]
- Store under an inert atmosphere (e.g., nitrogen or argon) as it is air-sensitive.[2][3][5]
- Store in original, approved flammable liquid containers.[4] Opened containers must be carefully resealed and kept upright.[5]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[2][7]
- Some sources suggest storing in amber glass bottles. The addition of a small amount of sodium carbonate can act as a stabilizer.[8]

Quantitative Data Summary

Property	Value	Reference
CAS Number	116-09-6	[2]
Molecular Formula	C ₃ H ₆ O ₂	
Molecular Weight	74.08 g/mol	
Appearance	Colorless to light yellow liquid	[5]
Density	1.082 g/cm ³ at 25 °C	
Melting Point	-17 °C	[5]
Boiling Point	145-146 °C	[5]
Flash Point	56 °C (closed cup)	[5]
Solubility	Miscible with water, alcohol, and ether	[1]
Vapor Pressure	7.5 hPa at 20 °C	[5]
LD50 (Oral, Rat)	2,200 mg/kg	[5]
Recommended Storage Temp.	2-8 °C	[1][5]

Troubleshooting Guide

Problem 1: My **Hydroxyacetone** has turned yellow and seems to have polymerized.

- Question: I opened a new bottle of **Hydroxyacetone** and after a short period, it developed a yellow color and its viscosity increased. What is happening and can I still use it?
- Answer: **Hydroxyacetone** is known to undergo rapid polymerization, which can be indicated by a change in color to yellow and an increase in viscosity. This process can be accelerated by exposure to air and alkaline conditions. The yellowing may indicate the formation of degradation or polymerization products. For sensitive reactions requiring high purity, it is recommended to use fresh, colorless **Hydroxyacetone**. If the material is only slightly discolored, its suitability should be tested on a small scale before committing to a large-scale reaction. To prevent this, always store **Hydroxyacetone** under an inert atmosphere, at the recommended low temperature, and keep the container tightly sealed.[2][3][5]

Problem 2: I am observing unexpected side products in my aldol condensation reaction.

- Question: I am performing an aldol condensation with **Hydroxyacetone** and an aldehyde, but I am getting a complex mixture of products. How can I improve the selectivity of my reaction?
- Answer: **Hydroxyacetone** can undergo self-condensation under basic conditions, leading to side products. Additionally, the reaction can proceed through different enolates, potentially leading to a mixture of regioisomers. To minimize side reactions, consider the following:
 - Controlled Addition: Slowly add the **Hydroxyacetone** to the reaction mixture containing the aldehyde and the base to keep its concentration low and favor the cross-condensation over self-condensation.
 - Catalyst Choice: The choice of catalyst can significantly influence the outcome. For asymmetric aldol reactions, specific organocatalysts can provide high yields and stereoselectivity.[\[7\]](#)
 - Reaction Conditions: Carefully control the temperature and reaction time. Lower temperatures often increase selectivity.
 - Use of Water: In some organocatalyzed reactions, the presence of water has been shown to control the regioselectivity of the aldol addition.[\[6\]](#)

Experimental Protocols

Detailed Methodology for a Direct Asymmetric Aldol Reaction

This protocol is adapted from a procedure for the direct aldol reaction of unprotected acetol and activated aromatic aldehydes.[\[7\]](#)

Materials:

- **Hydroxyacetone** (acetol)
- Aromatic aldehyde (e.g., 4-nitrobenzaldehyde)

- 9-amino-9-epi-Cinchona ditartrate organocatalyst
- Solvent (e.g., Toluene)
- Reagents for workup (e.g., dilute HCl, saturated NaHCO₃, brine)
- Drying agent (e.g., anhydrous Na₂SO₄)

Procedure:

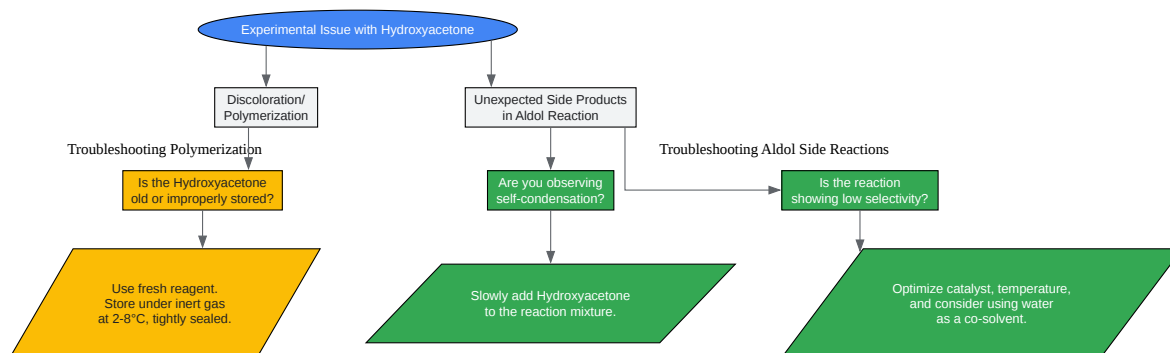
- To a solution of the aromatic aldehyde (1.0 mmol) in the chosen solvent (2.0 mL) in a reaction vial, add the 9-amino-9-epi-Cinchona ditartrate catalyst (0.1 mmol, 10 mol%).
- Add **Hydroxyacetone** (2.0 mmol, 2.0 equivalents) to the mixture.
- Stir the reaction mixture at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding dilute HCl (1M).
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers and wash sequentially with saturated NaHCO₃ solution and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel.

Visualizations



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Caption: Workflow for a direct asymmetric aldol reaction using **Hydroxyacetone**.



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Caption: Troubleshooting logic for common issues with **Hydroxyacetone**.

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